

An In-Depth Technical Guide to 2-Isopropyl-3-methoxypyrazine-d3

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Compound of Interest

Compound Name: 2-Isopropyl-3-methoxypyrazine-d3

Cat. No.: B15557844

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Isopropyl-3-methoxypyrazine-d3** (IPMP-d3), a deuterated isotopologue of the potent aroma compound 2-Isopropyl-3-methoxypyrazine (IPMP). Primarily utilized as an internal standard in quantitative analytical methods, IPMP-d3 is crucial for the accurate detection and quantification of its non-deuterated counterpart in various matrices, particularly in the food and beverage industry. This document details the physicochemical properties of IPMP-d3, outlines a standard experimental protocol for its use in gas chromatography-mass spectrometry (GC-MS) analysis, and explores its relevance in sensory science through the elucidation of its interaction with human olfactory receptors.

Introduction

2-Isopropyl-3-methoxypyrazine (IPMP) is a naturally occurring volatile organic compound responsible for the characteristic "green" or "vegetal" aroma in foods such as bell peppers, peas, and asparagus.^{[1][2]} In the wine industry, it is a key flavor component, but at high concentrations, it can lead to an undesirable off-flavor known as "ladybug taint."^{[3][4]} Given its

extremely low odor detection threshold, accurate quantification of IPMP is critical for quality control.[3] **2-Isopropyl-3-methoxypyrazine-d3**, a stable isotope-labeled version of IPMP, serves as an ideal internal standard for such analyses due to its similar chemical and physical properties to the analyte, but with a distinct mass that allows for precise differentiation by mass spectrometry.[5][6] The incorporation of deuterium also finds applications in drug development, where it can be used to trace the metabolic fate of molecules.[5]

Physicochemical Properties

The essential physicochemical properties of **2-Isopropyl-3-methoxypyrazine-d3** and its non-deuterated analog are summarized in the table below for easy comparison.

Property	2-Isopropyl-3-methoxypyrazine-d3	2-Isopropyl-3-methoxypyrazine
Synonyms	2-Isopropyl-3-methoxy-d3-pyrazine	2-Methoxy-3-isopropylpyrazine, IPMP
CAS Number	588732-60-9	25773-40-4
Molecular Formula	C ₈ H ₉ D ₃ N ₂ O	C ₈ H ₁₂ N ₂ O
Molecular Weight	155.21 g/mol [1]	152.19 g/mol [7]
Appearance	Not specified (typically a liquid or solid)	Clear, colorless liquid[8]
Boiling Point	Not specified	120-125 °C @ 20 mmHg
Primary Use	Internal standard for quantitative analysis, tracer[5]	Flavor and fragrance agent

Experimental Protocols: Quantification of IPMP using IPMP-d3

The following is a detailed methodology for the quantification of 2-Isopropyl-3-methoxypyrazine in wine using headspace solid-phase microextraction (HS-SPME) coupled with gas chromatography-mass spectrometry (GC-MS) and **2-Isopropyl-3-methoxypyrazine-d3** as an internal standard. This protocol is adapted from established methods in the literature.[9][10]

Materials and Reagents

- Sample: Wine or other liquid matrix
- Internal Standard: **2-Isopropyl-3-methoxypyrazine-d3** solution (concentration to be determined based on expected analyte concentration)
- SPME Fiber: Divinylbenzene/Carboxen/Polydimethylsiloxane (DVB/CAR/PDMS)[9]
- Vials: 20 mL amber glass vials with screw caps and PTFE/silicone septa
- Sodium Chloride (NaCl): To increase ionic strength
- pH adjustment: Solutions of HCl or NaOH for modifying sample pH

Sample Preparation

- Pipette a known volume of the wine sample (e.g., 5 mL) into a 20 mL SPME vial.
- Add a precise amount of the **2-Isopropyl-3-methoxypyrazine-d3** internal standard solution.
- Add NaCl to the sample (e.g., to a final concentration of 20% w/v) to enhance the release of volatile compounds into the headspace.
- Adjust the pH of the sample to approximately 6.0.[9]
- Seal the vial tightly with the screw cap.

HS-SPME Procedure

- Place the sealed vial in a heating block or water bath set to a specific temperature (e.g., 50°C).
- Allow the sample to equilibrate for a set time (e.g., 10 minutes).
- Expose the DVB/CAR/PDMS SPME fiber to the headspace of the vial for a defined extraction time (e.g., 40 minutes) while maintaining the temperature.[11]

- After extraction, retract the fiber and immediately introduce it into the GC injection port for thermal desorption.

GC-MS Analysis

- Gas Chromatograph: Equipped with a capillary column suitable for volatile compound analysis (e.g., DB-WAX or equivalent).
- Injection: Splitless mode at a high temperature (e.g., 250°C) to ensure efficient desorption of analytes from the SPME fiber.
- Oven Temperature Program: A typical program might be:
 - Initial temperature of 40°C, hold for 2 minutes.
 - Ramp at 5°C/minute to 150°C.
 - Ramp at 10°C/minute to 240°C, hold for 5 minutes.
- Mass Spectrometer: Operated in Selected Ion Monitoring (SIM) mode for high sensitivity and selectivity.
 - Ions for IPMP (quantification/confirmation): m/z 137, 152
 - Ions for IPMP-d3 (quantification/confirmation): m/z 140, 155

Data Analysis

- Integrate the peak areas of the target ions for both IPMP and IPMP-d3.
- Calculate the response ratio (Area of IPMP / Area of IPMP-d3).
- Generate a calibration curve by analyzing a series of standards with known concentrations of IPMP and a constant concentration of IPMP-d3.
- Determine the concentration of IPMP in the unknown sample by interpolating its response ratio on the calibration curve.

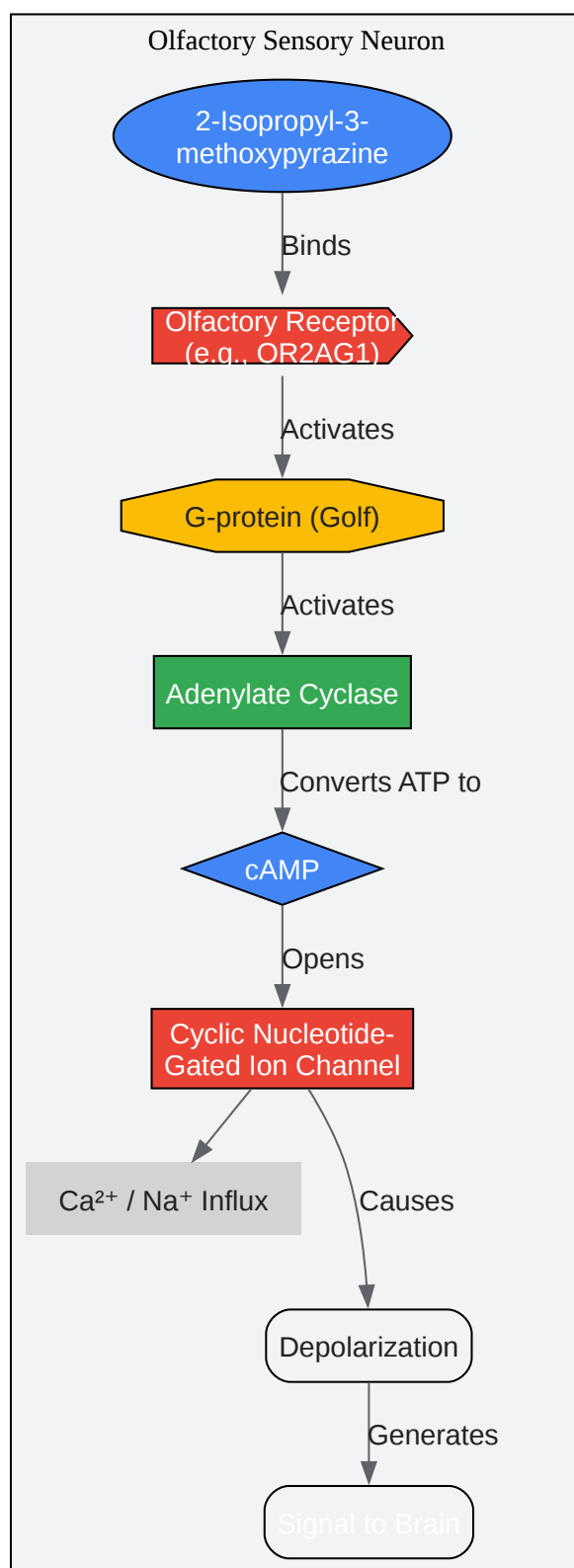


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HS-SPME-GC-MS workflow for IPMP quantification.

Signaling Pathway: Olfactory Recognition of Pyrazines

Recent research has begun to unravel the molecular mechanisms behind the perception of pyrazine odors in humans. 2-Isopropyl-3-methoxypyrazine has been identified as an agonist for the human olfactory receptor OR2AG1.[12] More broadly, the olfactory receptor OR5K1 has been shown to be specialized in recognizing a range of pyrazines.[13][14] The binding of a pyrazine molecule to its specific olfactory receptor, which is a G-protein coupled receptor (GPCR), initiates a signaling cascade within the olfactory sensory neuron. This ultimately leads to the generation of an electrical signal that is transmitted to the brain and interpreted as a specific scent.



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Olfactory signal transduction pathway for pyrazines.

Applications in Drug Development

The use of stable isotope-labeled compounds, such as **2-Isopropyl-3-methoxypyrazine-d3**, extends beyond their role as internal standards in analytical chemistry. In the field of drug development, deuteration of drug candidates is a strategy employed to potentially improve their pharmacokinetic and metabolic profiles.^[5] The substitution of hydrogen with deuterium can strengthen the chemical bonds (the kinetic isotope effect), which may slow down the rate of metabolic breakdown by enzymes such as cytochrome P450. This can lead to increased drug exposure, a longer half-life, and potentially a reduced dosing frequency. While IPMP itself is not a therapeutic drug, the principles of using its deuterated form as a tracer in metabolic studies are directly applicable to the preclinical and clinical evaluation of new chemical entities.

Conclusion

2-Isopropyl-3-methoxypyrazine-d3 is an indispensable tool for researchers and scientists in the fields of analytical chemistry, food science, and sensory analysis. Its primary application as an internal standard enables the precise and accurate quantification of its potent, non-deuterated analog, which is crucial for quality control and flavor profiling. Furthermore, the study of pyrazine interactions with olfactory receptors provides valuable insights into the molecular basis of scent perception. For drug development professionals, the principles underlying the use of deuterated compounds like IPMP-d3 as metabolic tracers are fundamental to modern pharmacokinetic and drug metabolism studies. This guide has provided a technical overview of its properties, analytical methodologies, and broader scientific context to support its effective application in research and development.

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